

# 4-Oxoheptanoic Acid: A Technical Overview for Scientific Professionals

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## Compound of Interest

Compound Name: 4-Oxoheptanoic acid

Cat. No.: B1336091

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## Introduction

**4-Oxoheptanoic acid**, a keto acid with the molecular formula  $C_7H_{12}O_3$ , possesses a chemical structure that makes it a molecule of interest in various scientific domains. Its bifunctional nature, containing both a carboxylic acid and a ketone group, allows for a range of chemical modifications and potential biological interactions. This technical guide provides a comprehensive overview of the physicochemical properties, synthesis, and analytical methodologies related to **4-oxoheptanoic acid**, tailored for a scientific audience. While direct research into the specific biological signaling pathways of **4-oxoheptanoic acid** is limited, this document also explores the broader context of keto acid metabolism and the known biological activities of structurally similar compounds.

## Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-oxoheptanoic acid** is fundamental for its application in research and development. The key quantitative data for this compound are summarized in the table below.

Property	Value	Reference(s)
Molecular Weight	144.17 g/mol	[1][2]
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O <sub>3</sub>	[1]
CAS Number	924-97-0	[1]
Density	1.061 g/cm <sup>3</sup>	[3]
Boiling Point	268.7 °C at 760 mmHg	[3]
Flash Point	130.6 °C	[3]
InChI Key	ACHSNZNVVUIPJX-UHFFFAOYSA-N	[1]
Canonical SMILES	CCCC(=O)CCC(=O)O	[1]

## Synthesis and Analysis

### Synthesis of Oxo-Carboxylic Acids

While a specific, detailed synthesis protocol for **4-oxoheptanoic acid** is not readily available in peer-reviewed literature, the synthesis of structurally related oxo-carboxylic acids can be instructive. For instance, the synthesis of 7-chloro-2-oxoheptanoic acid has been achieved through a two-step process involving a Grignard reaction with diethyl oxalate followed by hydrolysis[4]. General methods for the synthesis of oxoalkenoic acids from 2-alkylfurans have also been reported and could potentially be adapted[5].

### Analytical Methodologies

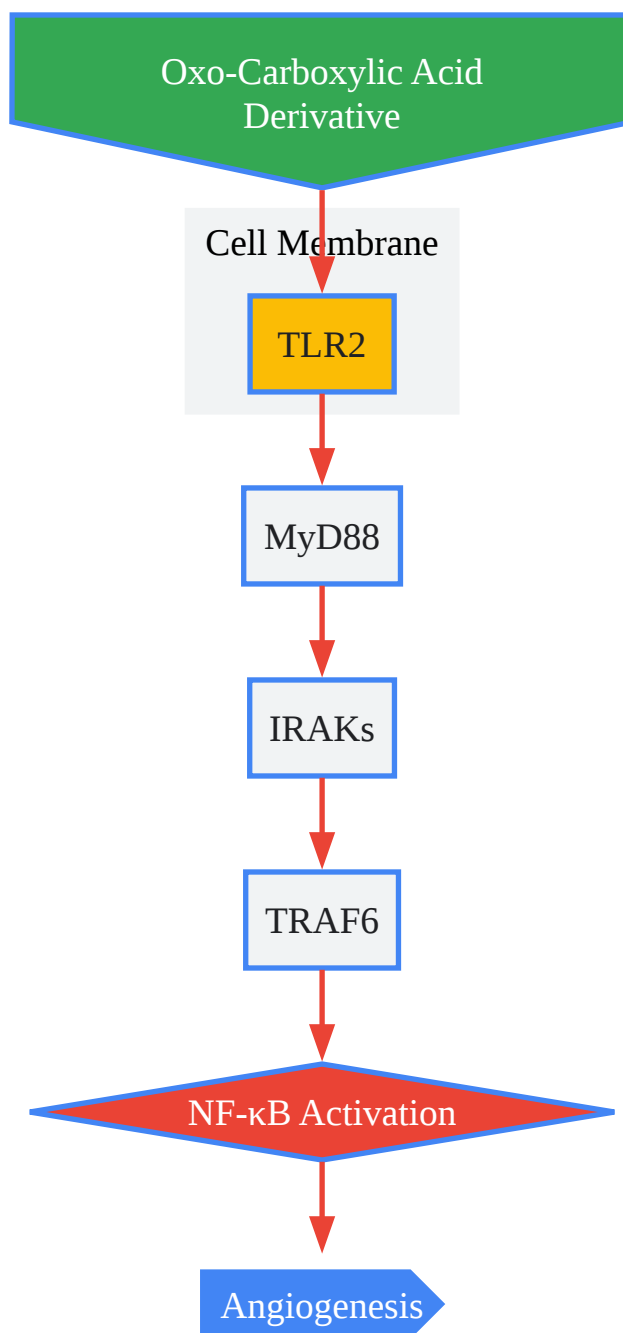
The analysis of **4-oxoheptanoic acid**, particularly in biological matrices, typically requires chromatographic methods coupled with mass spectrometry. Due to the polar nature and low volatility of carboxylic acids, derivatization is often a necessary step for successful gas chromatography-mass spectrometry (GC-MS) analysis.

#### Experimental Protocol: GC-MS Analysis of Oxo-Carboxylic Acids (General Protocol)

This protocol is a generalized procedure based on methods for similar analytes and would require optimization for **4-oxoheptanoic acid**.

- Sample Preparation (from a biological matrix like plasma or urine):
  - To 100  $\mu\text{L}$  of the sample, add an appropriate internal standard.
  - Acidify the sample to a pH below 2 using a suitable acid (e.g., HCl).
  - Perform a liquid-liquid extraction with an organic solvent such as ethyl acetate (3 x 500  $\mu\text{L}$ ).
  - Pool the organic layers and evaporate to dryness under a stream of nitrogen.
- Derivatization (Silylation):
  - To the dried extract, add 50  $\mu\text{L}$  of a silylating agent (e.g., N,O-Bis(trimethylsilyl)trifluoroacetamide with 1% trimethylchlorosilane - BSTFA + 1% TMCS) and 50  $\mu\text{L}$  of a suitable solvent (e.g., pyridine or acetonitrile).
  - Seal the vial and heat at 60-80°C for 30-60 minutes.
  - Cool the sample to room temperature before injection.
- GC-MS Instrumentation and Conditions:
  - Gas Chromatograph: Equipped with a capillary column suitable for fatty acid analysis (e.g., DB-5ms).
  - Carrier Gas: Helium at a constant flow rate.
  - Injection Mode: Splitless.
  - Temperature Program: An initial temperature of ~70°C, held for 2 minutes, followed by a ramp to ~280°C at 10°C/min, and a final hold for 5 minutes. (This is an example and requires optimization).
  - Mass Spectrometer: Operated in electron ionization (EI) mode. Data can be acquired in full scan mode for identification or selected ion monitoring (SIM) mode for quantification.

#### Workflow for GC-MS Analysis of **4-Oxoheptanoic Acid**



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